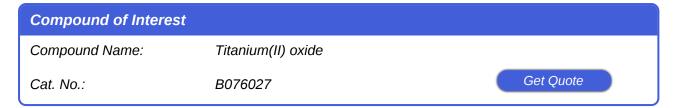


A Technical Guide to the Mechanical Properties of Bulk Titanium(II) Oxide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the mechanical properties of bulk **Titanium(II) oxide** (TiO). Due to the nature of the available research, this document primarily summarizes theoretically calculated data, supplemented with general experimental protocols applicable to ceramic materials. A significant portion of the existing literature focuses on theoretical predictions due to the challenges in synthesizing and testing bulk, stoichiometric TiO.

Introduction to Titanium(II) Oxide

Titanium(II) oxide, or titanium monoxide, is an inorganic compound with the chemical formula TiO. It crystallizes in a rock salt (NaCl-type) cubic structure.[1] A key characteristic of TiO is its non-stoichiometric nature, with a composition that can range from TiO_{0.7} to TiO_{1.3}.[1] This variation is due to the presence of a significant number of vacancies on both the titanium and oxygen lattice sites, which can be as high as 15% in the stoichiometric form.[1] These vacancies play a crucial role in determining the material's electronic and mechanical properties. [2][3] While TiO has applications as an additive in ceramic materials to enhance hardness and toughness[4], a comprehensive experimental database of its intrinsic mechanical properties in bulk form is not widely available.

Mechanical Properties of Bulk TiO



The mechanical properties of bulk TiO are influenced by its crystal structure, stoichiometry, and the concentration of vacancies. The following sections summarize the available data, with a clear distinction between theoretical and the limited experimental findings.

Elastic Properties

The elastic properties, including Young's modulus, shear modulus, bulk modulus, and Poisson's ratio, describe the material's response to elastic deformation. The data presented here are predominantly derived from first-principles calculations and density functional theory (DFT).

Property	Symbol	Calculated Value (GPa)	Reference
Young's Modulus	E	-	-
Shear Modulus	G	-	-
Bulk Modulus	В	-	-
Poisson's Ratio	ν	-	-

Note: Specific, consistent values for the elastic moduli of pure, bulk TiO are not readily available in the initial search results. Theoretical studies often present these values in comparison with other titanium compounds like TiN and TiC. One first-principle study indicated that the incorporation of oxygen in the TiN-TiC system to form TiO leads to a decrease in hardness and other mechanical properties.[5][6] A study on various titanium oxides showed that TiO is ductile, with a G/B ratio of 0.382.[7]

Hardness

Hardness is a measure of a material's resistance to localized plastic deformation such as scratching or indentation.

Property	Method	Calculated Value (GPa)	Reference
Vickers Hardness	-	9.1	[5]



Note: The value of 9.1 GPa is reported in a theoretical study as the lower bound for the TiN-TiC-TiO system as the oxygen content increases.[5]

Fracture Toughness

Fracture toughness is a critical property that quantifies a material's resistance to crack propagation. There is currently no specific experimental or theoretical data for the fracture toughness of bulk TiO found in the initial search. For ceramics in general, fracture toughness is a key parameter in determining their reliability in structural applications.[8]

Experimental Protocols

While specific experimental data for bulk TiO is scarce, the following are detailed methodologies for key experiments that would be employed to characterize its mechanical properties. These protocols are based on standard practices for ceramic materials.[9][10][11] [12]

Synthesis of Bulk TiO Specimens

The synthesis of dense, bulk TiO specimens is a prerequisite for accurate mechanical testing. A common method involves high-temperature solid-state reaction.[1]

Protocol for Solid-State Synthesis:

- Precursor Preparation: Stoichiometric amounts of titanium dioxide (TiO₂) and pure titanium metal powder are intimately mixed.
- Milling: The powder mixture is high-energy ball milled in an inert atmosphere (e.g., argon) to ensure homogeneity and reduce particle size.
- Pressing: The milled powder is uniaxially pressed into a green body of the desired shape (e.g., a pellet or bar).
- Sintering: The green body is sintered at high temperature (e.g., 1500 °C) under a vacuum or
 inert atmosphere to prevent oxidation.[1] The sintering temperature and time are critical
 parameters that control the final density and grain size. Hot pressing or spark plasma
 sintering can also be employed to achieve higher densities at lower temperatures and
 shorter times.



Measurement of Elastic Moduli and Hardness by Nanoindentation

Nanoindentation is a powerful technique for measuring the mechanical properties of materials at small scales.

Protocol for Nanoindentation Testing:

- Sample Preparation: The bulk TiO sample is mounted in an epoxy resin and polished to a mirror finish with a surface roughness of a few nanometers.
- Instrumentation: A nanoindenter equipped with a Berkovich (three-sided pyramid) or Vickers (four-sided pyramid) diamond indenter is used.
- Testing Procedure:
 - The indenter is brought into contact with the sample surface.
 - A controlled load is applied, and the penetration depth of the indenter is continuously measured, generating a load-displacement curve.
 - The maximum load and indentation depth are carefully controlled to avoid fracture.
- Data Analysis:
 - The hardness (H) is calculated from the maximum load (P_max) and the projected contact area (A_c): H = P_max / A_c.
 - The reduced elastic modulus (E_r) is determined from the initial slope of the unloading curve.
 - The Young's modulus (E) of the sample is then calculated using the following equation, which accounts for the elastic properties of the indenter: $1/E_r = (1 v^2)/E + (1 v_i^2)/E_i$, where v is the Poisson's ratio of the sample, and E_i and v_i are the Young's modulus and Poisson's ratio of the indenter, respectively.

Measurement of Flexural Strength (Modulus of Rupture)



For brittle materials like ceramics, flexural strength, also known as the modulus of rupture, is often measured instead of tensile strength due to the difficulty in gripping tensile specimens without causing premature failure.[9]

Protocol for Three-Point Bend Test:

- Specimen Preparation: A rectangular bar of the bulk TiO material with specific dimensions (e.g., as per ASTM C1161 standard) is prepared. The surfaces of the bar are carefully machined and polished to minimize surface flaws.
- Test Setup: The test is performed using a universal testing machine equipped with a threepoint bend fixture. The fixture consists of two support pins and one loading pin.
- Testing Procedure:
 - The specimen is placed on the two support pins.
 - A compressive load is applied to the center of the specimen by the loading pin at a constant crosshead speed until the specimen fractures.
 - The load at fracture is recorded.
- Calculation: The flexural strength (σ_f) is calculated using the following formula for a rectangular cross-section: σ_f = (3 * F * L) / (2 * w * d²), where F is the load at fracture, L is the distance between the support pins, w is the width of the specimen, and d is the thickness of the specimen.

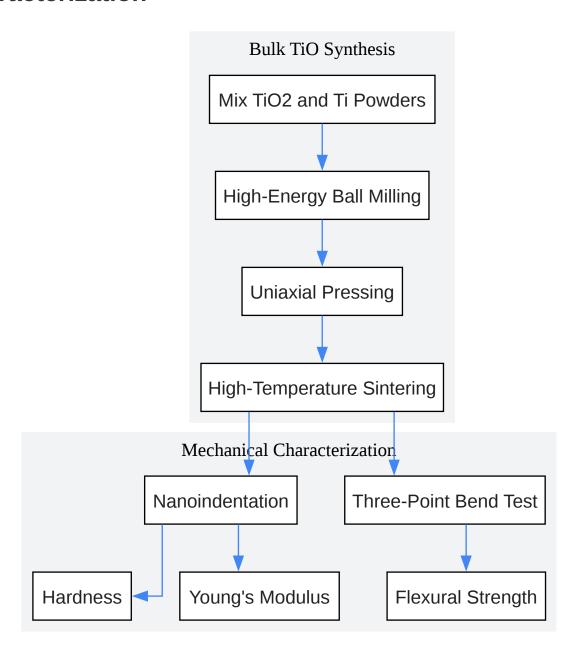
The Role of Vacancies

The high concentration of vacancies in both the titanium and oxygen sublattices is a defining feature of TiO.[1] These vacancies have a profound impact on the mechanical properties. Generally, an increase in vacancy concentration can lead to a decrease in elastic modulus and tensile strength.[3][13] The ordering of these vacancies, which can be induced by careful annealing, can lead to the formation of different phases with altered properties.[1]

Visualizations



Experimental Workflow for Mechanical Property Characterization

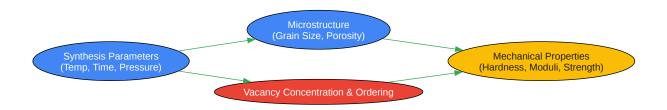


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Caption: Workflow for the synthesis and mechanical characterization of bulk TiO.

Logical Relationship of Factors Influencing Mechanical Properties





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Caption: Key factors influencing the mechanical properties of bulk TiO.

Conclusion

The mechanical properties of bulk **Titanium(II)** oxide are of significant interest for advanced material applications. However, the available literature is dominated by theoretical predictions, with a notable lack of comprehensive experimental data. This guide summarizes the existing theoretical knowledge and outlines the standard experimental protocols that can be employed to further investigate this material. Future research should focus on the synthesis of high-density, bulk TiO samples to enable thorough experimental validation of the predicted mechanical properties and to explore the influence of stoichiometry and vacancy ordering on its performance.

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